

# Understanding Kathon 886 and Other Isothiazolinone Biocides

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Kathon 886

CAS No.: 55965-84-9

Cat. No.: S572685

[Get Quote](#)

**Isothiazolinones** are a class of broad-spectrum antimicrobial agents used to control bacteria, fungi, and algae in various industrial and consumer products [1] [2]. Their activity stems from the ability to rapidly inhibit central metabolic pathways in microbial cells by disrupting specific enzymes and causing oxidative damage, leading to cell death [3] [2].

The table below summarizes the primary isothiazolinone biocides you will encounter:

Biocide Name	Common Abbreviation	Key Characteristics & Typical Applications
--------------	---------------------	--------------------------------------------

| **Kathon 886** (CMIT/MIT mixture) | CMIT/MIT (3:1 ratio) | - **Composition:** 5-chloro-2-methylisothiazol-3(2H)-one (CMIT, 10.4%) and 2-methylisothiazol-3(2H)-one (MIT, 3.7%) [3].

- **Features:** Fast-acting, broad-spectrum, water-soluble, stable in pH range of 3.0–9.2 [4] [3].
- **Common Uses:** Metalworking fluids, cooling water systems, metal cleaners, hydraulic fluids [3]. | | **Methylisothiazolinone** | MIT | - Used as a single agent in personal care products (e.g., shampoos, lotions) and paints. However, its use, especially in leave-on cosmetics, is heavily restricted due to high rates of contact allergy [2] [1]. | | **4,5-Dichloro-2-n-octyl-4-isothiazolin-3-one** | DCOIT (Sea-Nine 211) | - Primarily used as an **antifouling agent** in ship hull paints to prevent the attachment of barnacles, algae, and other organisms [5] [2].
- Considered a pseudo-persistent pollutant in ports and marinas and is toxic to marine invertebrates [5]. |

## Efficacy and Application Comparison

The efficacy of a biocide is highly dependent on its application. The following table outlines the recommended use concentrations for **Kathon 886** and provides context for the environmental potency of other isothiazolinones.

Biocide	Application Context	Recommended Concentration / Potency Data
---------	---------------------	------------------------------------------

| **Kathon 886** | Metalworking Fluids (Use-Dilution) | - **Initial dose for fouled systems:** 25 to 75 ppm active ingredient [3].

- **Maintenance dose:** 5 to 30 ppm active ingredient [3]. | | **Kathon 886** | General Disinfectants | - Can reduce bacterial load by **over 99.9%** within minutes [4]. | | **CMIT/MIT Mixture** | Ecotoxicity (Aquatic Organisms) | - Chronic **EC<sub>20</sub>** (affecting 20% of a population) for *Daphnia magna* reproduction was found to be **7 µg/L** (0.007 ppm), indicating very high toxicity [6]. | | **DCOIT** | Ecotoxicity (Marine Environments) | - Environmental concentrations as low as **0.76 µg/L** have been shown to impair neural signaling and reproduction in marine medaka fish [5].
- Detected in port waters and sediments, posing a risk to marine invertebrates [2]. |

## Experimental Insights and Mechanistic Data

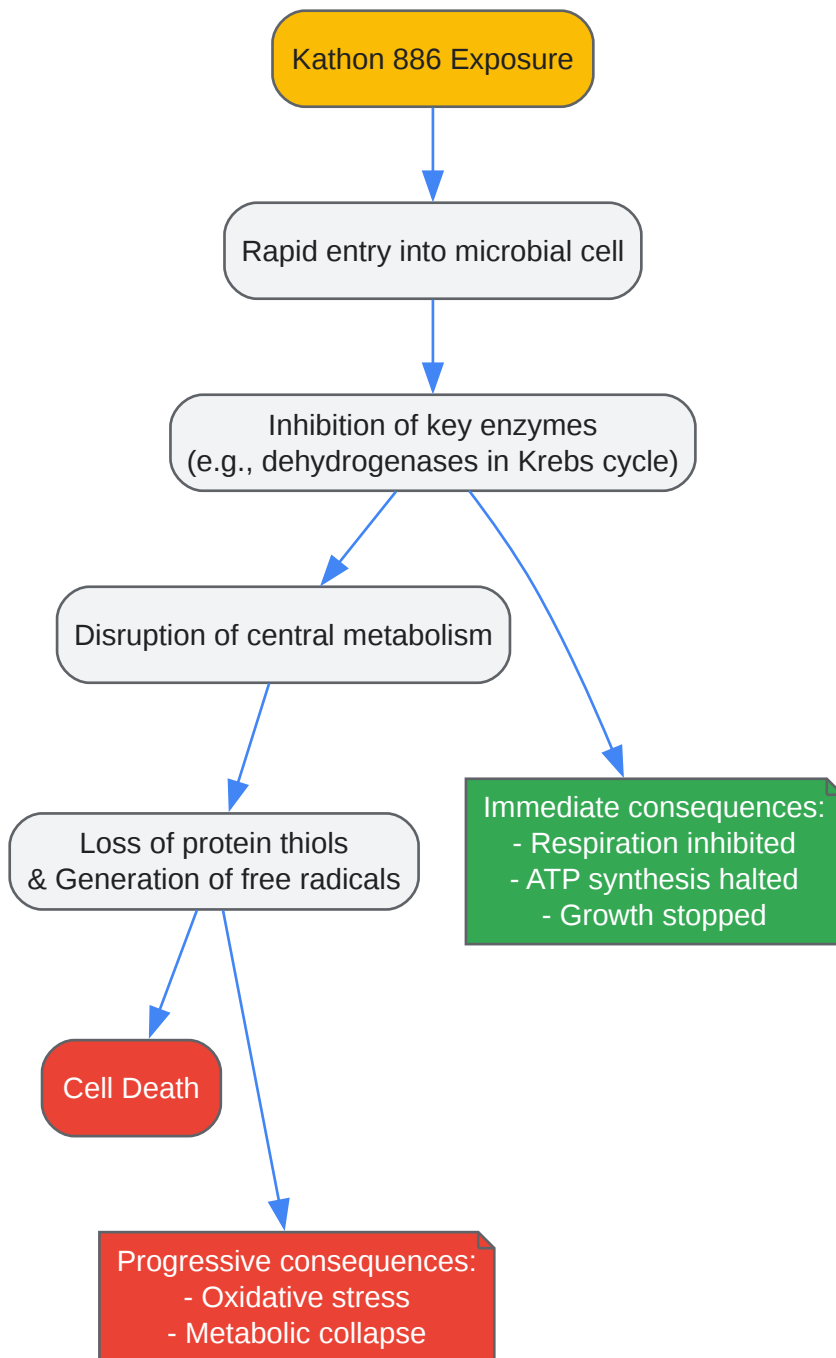
For researchers, understanding the experimental evidence and mechanisms behind these efficacy claims is crucial.

### Mechanism of Action

The antimicrobial action of isothiazolinones, including **Kathon 886**, is a multi-step process [3]:

- **Growth Inhibition:** Upon entry into the microbial cell, the biocide rapidly inhibits several specific enzymes, including dehydrogenases involved in the Krebs cycle (e.g., alpha-ketoglutarate, pyruvate, and succinate dehydrogenase). This immediately disrupts key physiological activities like **respiration (oxygen consumption), energy generation (ATP synthesis), and growth (assimilation)** [3].
- **Cell Death:** The disruption of metabolism leads to a progressive loss of protein thiols and the generation of free radicals within the cell, ultimately resulting in cell death. This cidal activity typically requires several hours of contact [3].

The following diagram illustrates this pathway:

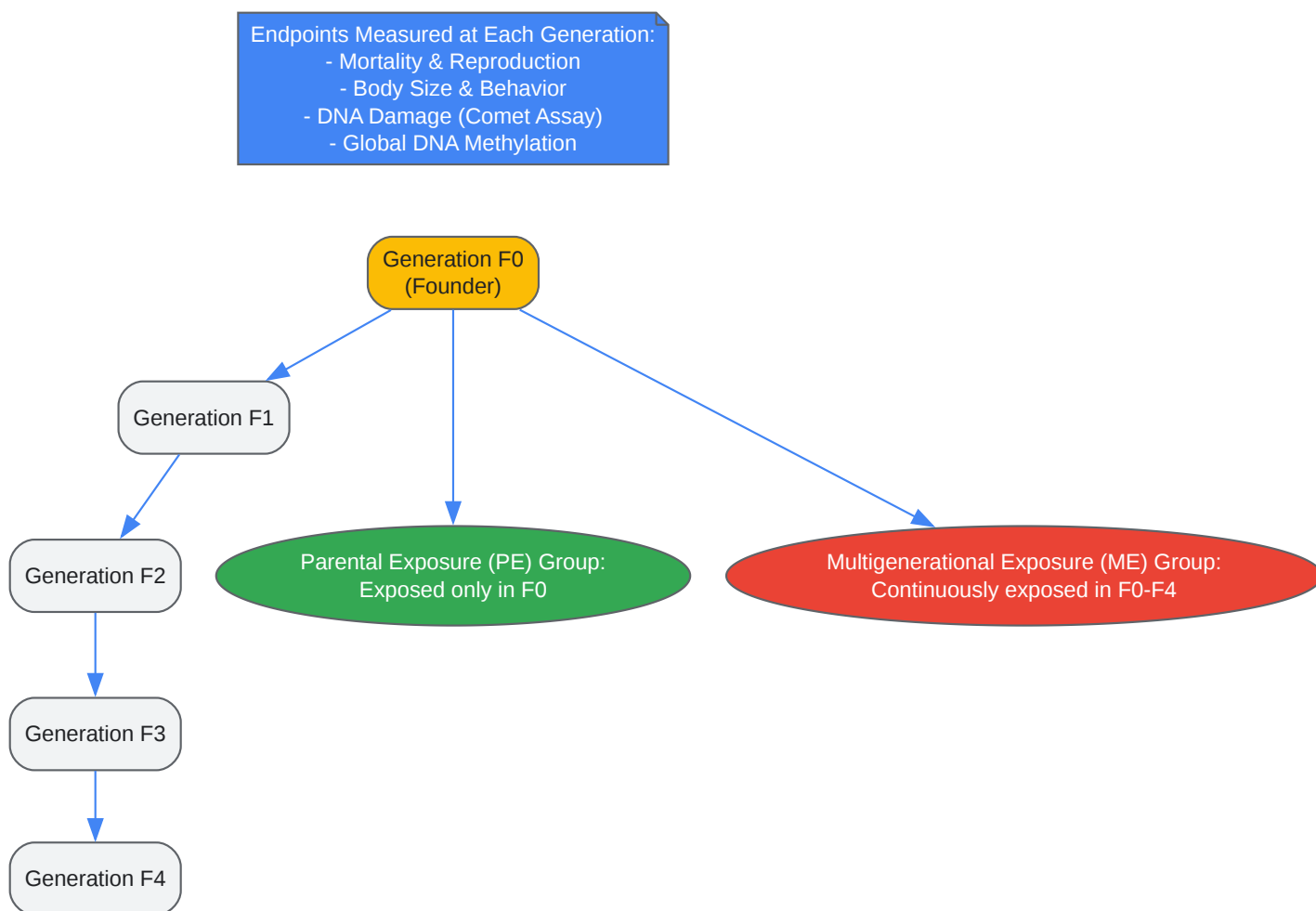


[Click to download full resolution via product page](#)

## Key Experimental Findings

- **Evidence for Kathon 886's Broad-Spectrum Efficacy:** While direct comparative data is limited, the widespread and historical use of **Kathon 886** in demanding industrial applications like metalworking fluids and water treatment is a strong indicator of its broad-spectrum efficacy against bacteria and fungi [3]. One analysis reports that in healthcare settings, disinfectants containing **Kathon 886** can reduce bacterial load by over 99.9% within minutes [4].
- **Multigenerational Ecotoxicity Study (CMIT/MIT):** A 2023 study on *Daphnia magna* provides critical data on long-term toxicity, which is a key consideration for environmental risk assessment.
  - **Experimental Workflow:** The study investigated toxicity over four generations under two scenarios: 1) **Parental Exposure (PE)**, where only the first generation was exposed, and 2) **Multigenerational Exposure (ME)**, where all four generations were continuously exposed to an EC<sub>20</sub> concentration of 7 µg/L [6].
  - **Key Results:** The study measured various endpoints, including **mortality, reproduction, body size, swimming behavior, DNA damage (genotoxicity), and global DNA methylation (epigenotoxicity)** [6]. It found that:
    - Effects were transgenerational in the PE scenario but could recover after exposure ended.
    - Continuous multigenerational exposure (ME) led to acclimatory or defensive responses in the organisms.
    - Changes in **DNA damage were closely associated with altered reproduction** [6].

The workflow for this multigenerational study can be visualized as follows:



[Click to download full resolution via product page](#)

## Regulatory and Safety Considerations

For professionals in drug development, regulatory and safety profiles are paramount.

- **Allergenic Potential: Methylisothiazolinone (MIT)**, especially when used alone in leave-on cosmetic products, has been identified as a potent allergen, leading to a dramatic rise in contact dermatitis cases. This has resulted in its discontinuation in leave-on products in Europe and other regions [2]. **Kathon 886**, which contains MIT, is subject to these concerns.

- **Aquatic Toxicity:** All isothiazolinone biocides show **high aquatic toxicity** [2] [6]. As the *Daphnia magna* study shows, even very low concentrations (in the µg/L range) can have deleterious and transgenerational effects on aquatic invertebrates [6]. DCOIT also presents a significant risk to marine environments [5].
- **Regulatory Compliance:** In markets like Canada, obtaining a **market authorization** for a biocide requires submitting an application with sufficient evidence to support its safety, efficacy, and quality under the recommended conditions of use. Novel biocides or new combinations of active ingredients may require a more extensive "full review" application [7].

## Conclusion and Research Outlook

For researchers and scientists, the choice between **Kathon 886** and other isothiazolinone biocides is not a matter of one being universally "better" but of selecting the most appropriate tool for a specific application, weighing efficacy against regulatory and safety constraints.

- **Kathon 886 (CMIT/MIT)** remains a powerful, broad-spectrum option for **industrial applications** like water treatment and metalworking fluids, where its fast action and stability are valued, and human skin contact can be managed.
- **MIT-only** formulations have faced significant restrictions in **personal care and cosmetic products** due to allergenic potential.
- **DCOIT** is specialized for **marine antifouling** but carries a significant environmental burden that must be considered.

Future trends are pushing the industry toward developing safer, more sustainable biocides with reduced environmental impact and allergenic potential [1]. Research into degradation methods, such as advanced photocatalytic oxidation using novel catalysts, is also a growing field aimed at mitigating environmental pollution from these persistent compounds [5].

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. What is Isothiazolinone Biocides? Uses, How It Works & ... [linkedin.com]

2. - Wikipedia Isothiazolinone [en.wikipedia.org]
3. - Ataman Kimya KATHON 886 [atamanchemicals.com]
4. (Antiseptics) in the Real World: 5 Uses You&#39;ll Actually See... Kathon 886 [linkedin.com]
5. Coupling harmful algae derived nitrogen and sulfur co ... [sciencedirect.com]
6. and Multigenerational Effects of Isothiazolinone Biocide CMIT ... [pmc.ncbi.nlm.nih.gov]
7. Guidance on biocide application pathways and general ... [canada.ca]

To cite this document: Smolecule. [Understanding Kathon 886 and Other Isothiazolinone Biocides].

Smolecule, [2026]. [Online PDF]. Available at:

[[https://www.smolecule.com/products/b572685#kathon-886-vs-other-isothiazolinone-biocides-  
efficacy](https://www.smolecule.com/products/b572685#kathon-886-vs-other-isothiazolinone-biocides-efficacy)]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)